

Personal protective equipment for handling 3-Hydroxy-2-methylbenzonitrile

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Compound of Interest

Compound Name: **3-Hydroxy-2-methylbenzonitrile**

Cat. No.: **B1322566**

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Essential Safety and Handling Guide for 3-Hydroxy-2-methylbenzonitrile

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Hydroxy-2-methylbenzonitrile** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant laboratory practices.

Chemical Properties and Identification

Property	Value
Molecular Formula	C8H7NO
Molecular Weight	133.15 g/mol
CAS Number	55289-04-8
Physical Form	Solid
Purity	95%
Storage Temperature	Room temperature, sealed in a dry place.

Source:[1][2]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **3-Hydroxy-2-methylbenzonitrile**, the following personal protective equipment is mandatory. Nitrile gloves are recommended due to their high resistance to a wide range of chemicals.[3][4][5]

Equipment	Specification
Hand Protection	Chemical-resistant, impermeable gloves (e.g., Nitrile rubber).
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.
Skin and Body Protection	Protective clothing, such as a lab coat.
Respiratory Protection	Use in a well-ventilated area. If dust formation is likely, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Source:[6][7][8]

Operational Plan: Safe Handling and Storage

Handling:

- Handle in a well-ventilated place, preferably under a chemical fume hood.[8]
- Avoid the formation of dust and aerosols.[6][8]
- Avoid contact with skin, eyes, and clothing.[6][7]
- Do not breathe mist, gas, or vapors.[6]
- Wash hands thoroughly after handling.[7][8]
- Remove contaminated clothing and wash it before reuse.[7]

Storage:

- Store in a cool, dry, and well-ventilated area.[7]
- Keep containers tightly closed when not in use.[8][9]
- Store away from incompatible materials.[7]

Emergency and First Aid Procedures

Immediate medical attention is required for all exposure incidents.

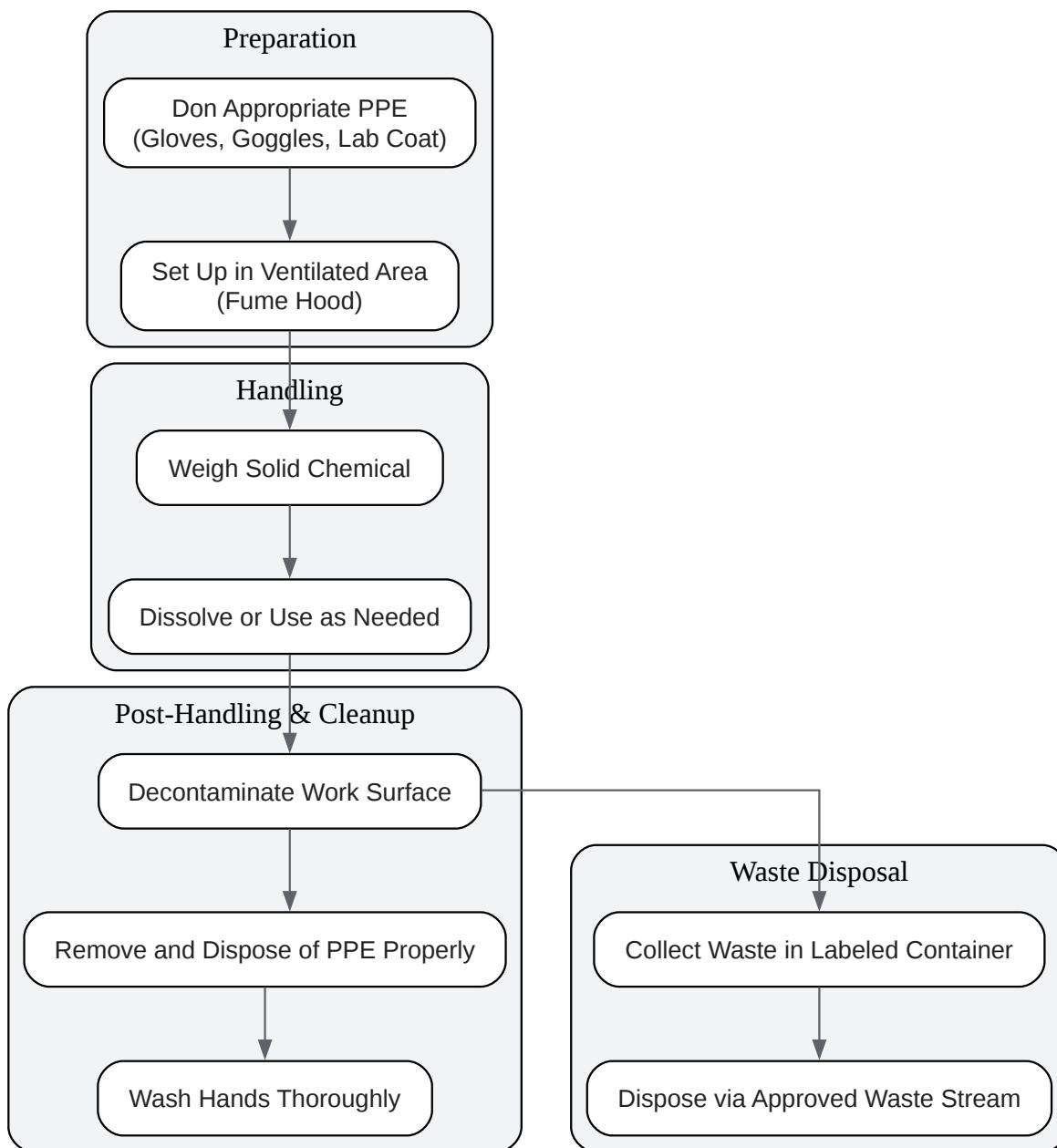
Exposure Route	First Aid Measures
In case of eye contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do.[8][9]
In case of skin contact	Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing.[7][8][9]
If inhaled	Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration.[8][9]
If swallowed	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[6][8]

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[8][10]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[7]

Workflow for Safe Handling

The following diagram outlines the standard operating procedure for handling **3-Hydroxy-2-methylbenzonitrile** from initial preparation to final disposal.



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Caption: Workflow for handling **3-Hydroxy-2-methylbenzonitrile**.

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